

A Comparative Guide to H Acid Derivatives: Performance, Synthesis, and Application

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-Amino-5-hydroxy-2,7-naphthalenedisulfonic acid
CAS No.:	98072-99-2
Cat. No.:	B7770197

[Get Quote](#)

Welcome to a comprehensive technical guide designed for researchers, scientists, and professionals in drug development and materials science. This document provides a comparative analysis of H acid (**4-amino-5-hydroxy-2,7-naphthalenedisulfonic acid**) and its key derivatives. Our focus extends beyond a simple cataloging of properties to an in-depth examination of their synthesis, performance characteristics, and practical applications, supported by experimental protocols and data.

Introduction: The Central Role of H Acid

H acid, or 1-amino-8-naphthol-3,6-disulfonic acid, is a cornerstone intermediate in the chemical industry, particularly in the synthesis of azo dyes.^{[1][2]} Its unique molecular architecture, featuring both an amino (-NH₂) and a hydroxyl (-OH) group on a naphthalenedisulfonic acid backbone, imparts remarkable versatility.^[1] The sulfonic acid groups (SO₃H) enhance water solubility, a critical property for dyeing processes, while the amino and hydroxyl groups serve as reactive sites for coupling reactions.^{[3][4]}

The strategic placement of these functional groups allows H acid to act as a coupling component in a pH-dependent manner. Under acidic conditions, coupling with a diazonium salt occurs at the position ortho to the amino group. Conversely, under alkaline conditions, coupling takes place ortho to the hydroxyl group.[4] This dual reactivity enables the synthesis of a vast array of monoazo, disazo, and polyazo dyes, making H acid an indispensable precursor for creating a broad spectrum of colors with excellent fastness properties for textiles like cotton, wool, silk, and nylon.[1][5]

This guide will comparatively analyze H acid against its crucial precursor, Koch acid, and its important derivative, Chromotropic acid, providing a clear understanding of their distinct and overlapping roles in industrial and analytical chemistry.

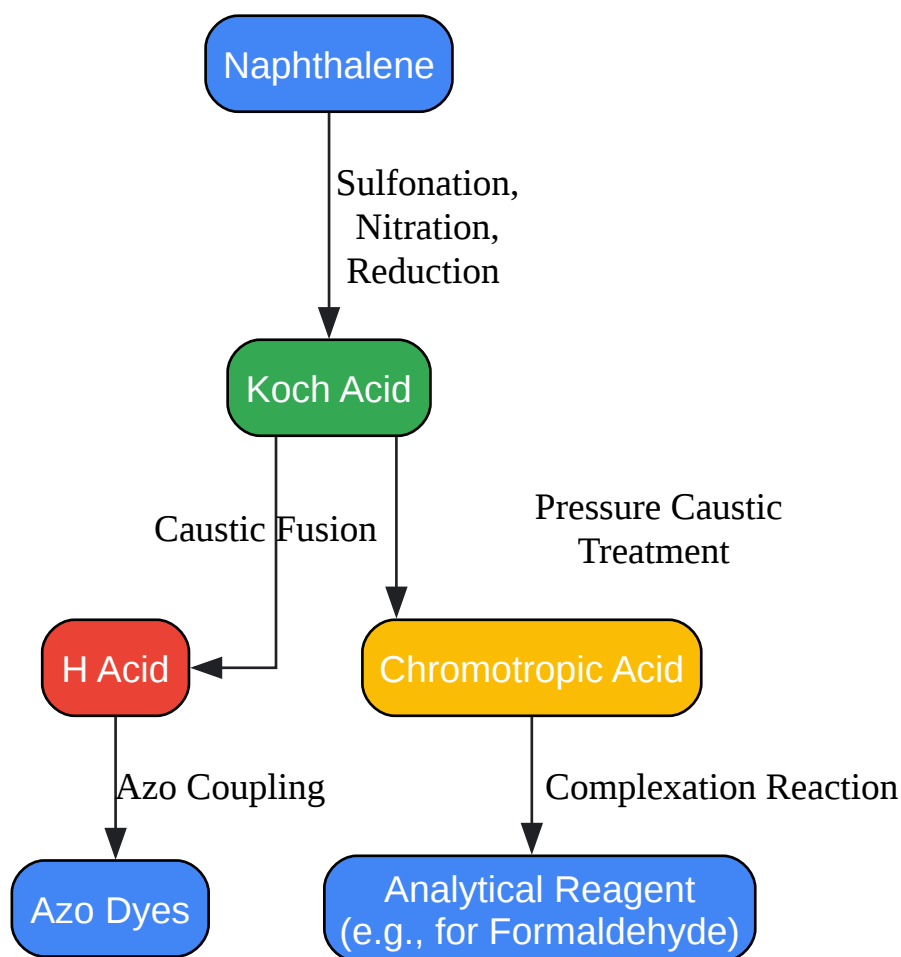
Caption: Chemical structure of H Acid.

Comparative Analysis: H Acid, Koch Acid, and Chromotropic Acid

While H acid is a final intermediate for many dyes, its properties and applications are best understood in comparison to its direct precursor and a key derivative.

- Koch Acid (8-aminonaphthalene-1,3,6-trisulfonic acid): A primary raw material for the synthesis of H acid and Chromotropic acid.[6][7] Its main role is that of a precursor, undergoing caustic fusion to yield H acid or treatment with strong caustic under pressure to produce Chromotropic acid.[6]
- Chromotropic Acid (4,5-dihydroxy-2,7-naphthalenedisulfonic acid): A derivative of H acid where the amino group is replaced by a second hydroxyl group. This structural change shifts its primary application from a dye intermediate to a highly specific analytical reagent.[8][9]

The following diagram illustrates the synthetic relationship between these key compounds.



[Click to download full resolution via product page](#)

Caption: Synthetic relationship between key naphthalenesulfonic acids.

Physicochemical and Performance Properties

The structural differences between these compounds directly translate to distinct physicochemical properties and performance characteristics.

Property	H Acid	Koch Acid	Chromotropic Acid
CAS Number	90-20-0[3][10]	117-42-0[6]	148-25-4[8][9]
Molecular Formula	C ₁₀ H ₉ NO ₇ S ₂ [3]	C ₁₀ H ₉ NO ₉ S ₃ [6]	C ₁₀ H ₈ O ₈ S ₂ [8]
Molecular Weight	319.31 g/mol [10]	383.36 g/mol [6]	320.30 g/mol [8]
Appearance	Gray or white crystalline powder[3][10]	Not specified, but salts are soluble	White needles or leaflets[8]
Key Functional Groups	1 Amino, 1 Hydroxyl, 2 Sulfonic	1 Amino, 3 Sulfonic	2 Hydroxyl, 2 Sulfonic
Primary Application	Intermediate for azo dyes[1][10]	Precursor for H acid and Chromotropic acid[6]	Analytical reagent for formaldehyde, certain metals[11][12][13]
Reactivity	pH-dependent dual coupling sites (ortho to -NH ₂ or -OH)[4]	Primarily used for conversion to other acids	Forms stable colored complexes with specific analytes[13][14]
Solubility	Monosodium salt is slightly soluble in cold water, readily in hot[4]	Alkali-metal salts are readily soluble in water[6]	Disodium salt is very soluble in water[8][11]

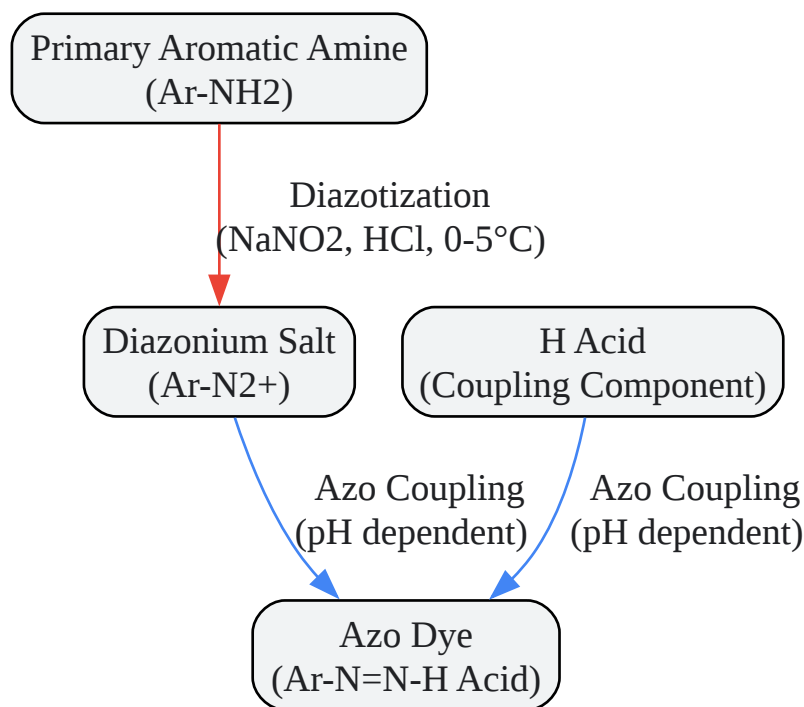
Application in Azo Dye Synthesis: H Acid's Superiority

H acid is the preeminent choice for a coupling component in dye synthesis due to its unique ability to couple twice with different diazonium salts, enabling the creation of disazo and polyazo dyes with a wide color palette and enhanced properties.[1]

Mechanism of Action: The synthesis is a two-stage process:

- **Diazotization:** A primary aromatic amine (the diazo component) is treated with sodium nitrite in an acidic medium at low temperatures to form a reactive diazonium salt.[15]

- Azo Coupling: The diazonium salt is then reacted with a coupling component, such as H acid. The precise location of the coupling on the H acid molecule is controlled by the pH of the reaction medium.[4][15]



[Click to download full resolution via product page](#)

Caption: General workflow for Azo Dye synthesis using H Acid.

The ability to perform a stepwise coupling first under acidic conditions and then under alkaline conditions allows for the synthesis of complex dye structures that are not easily achievable with other intermediates.[4] This leads to dyes with high fixation, brilliant shades, and excellent fastness properties, which are critical for the textile industry.[1][16]

Application in Analytical Chemistry: The Specificity of Chromotropic Acid

When the amino group of H acid is replaced by a hydroxyl group to form Chromotropic acid, its function pivots dramatically. It becomes a highly valued reagent in colorimetric analysis.[11]

Mechanism of Action: Chromotropic acid is renowned for its highly specific reaction with formaldehyde in the presence of concentrated sulfuric acid. This reaction forms a distinctive

purple-colored complex that can be measured spectrophotometrically, typically at a wavelength of 580 nm.[9][12] This specificity is crucial, as the reaction is not produced by other organic compounds like different aldehydes, ketones, or carboxylic acids, making it an authoritative method for formaldehyde quantification.[9]

Beyond formaldehyde, its disodium salt is also used for the detection and quantification of various metal ions, such as aluminum, chromium, and titanium, due to its ability to form stable, colored chelate complexes.[11][13][17]

Experimental Methodologies

To provide a practical context for the comparison, we present standardized protocols for the primary applications of H acid and Chromotropic acid. These protocols are designed to be self-validating and serve as a reliable baseline for laboratory work.

Protocol: Synthesis of a Monoazo Dye using H Acid

This protocol details the synthesis of an acid dye, a common application for H acid in the textile industry.

Objective: To synthesize an orange monoazo dye by coupling diazotized p-toluidine with H acid.

Materials:

- p-Toluidine
- Sodium Nitrite (NaNO_2)
- Hydrochloric Acid (HCl), concentrated
- H acid (monosodium salt)
- Sodium Carbonate (Na_2CO_3)
- Sodium Chloride (NaCl)
- Distilled water

- Ice

Procedure:

- **Diazotization of p-Toluidine:** a. In a 250 mL beaker, dissolve 2.14 g (0.02 mol) of p-toluidine in a mixture of 5 mL concentrated HCl and 20 mL of water. b. Cool the solution to 0-5°C in an ice bath with constant stirring. c. Separately, dissolve 1.4 g (0.02 mol) of sodium nitrite in 10 mL of water. d. Add the sodium nitrite solution dropwise to the cold p-toluidine solution, ensuring the temperature remains below 5°C. Stir for 15 minutes after the addition is complete to ensure the formation of the diazonium salt.
- **Preparation of H Acid Solution:** a. In a separate 500 mL beaker, dissolve 6.82 g (0.02 mol) of H acid monosodium salt in 100 mL of water containing 2.2 g of sodium carbonate to create an alkaline solution. b. Cool this solution to 0-5°C in an ice bath.
- **Azo Coupling Reaction:** a. Slowly add the cold diazonium salt solution to the cold H acid solution with vigorous stirring. b. Maintain the temperature at 0-5°C and the pH at 8-9 by adding a 10% sodium carbonate solution as needed. c. Continue stirring for 1-2 hours until the coupling reaction is complete (completion can be checked by spot testing with a fresh H acid solution, which should show no further color change).
- **Isolation and Purification:** a. "Salt out" the synthesized dye by adding approximately 20 g of sodium chloride to the reaction mixture and stirring until the dye precipitates. b. Filter the precipitate using a Buchner funnel, wash with a small amount of cold 10% NaCl solution, and dry in an oven at 60-70°C.

Expected Outcome: A vibrant orange dye powder. The performance (e.g., color fastness) can then be tested by applying the dye to textile fibers like wool or silk under acidic dyeing conditions.[\[18\]](#)

Protocol: Colorimetric Determination of Formaldehyde using Chromotropic Acid

This protocol follows the principle of the NIOSH Method 3500 for formaldehyde analysis.[\[9\]](#)

Objective: To quantify the concentration of formaldehyde in an aqueous sample.

Materials:

- Chromotropic acid reagent (e.g., disodium salt dihydrate)
- Sulfuric Acid (H₂SO₄), concentrated
- Formaldehyde standard solutions
- Aqueous unknown sample
- Spectrophotometer

Procedure:

- Reagent Preparation: a. Prepare the Chromotropic acid reagent by dissolving 0.1 g of Chromotropic acid disodium salt in 10 mL of distilled water. This solution should be prepared fresh.
- Sample and Standard Preparation: a. Pipette 4 mL of the unknown sample into a glass test tube. b. Prepare a series of calibration standards (e.g., 0.1, 0.5, 1.0, 2.0 µg/mL formaldehyde) and a blank (4 mL of distilled water).
- Color Development: a. To each test tube (blank, standards, and sample), carefully and slowly add 6 mL of concentrated sulfuric acid. Caution: This reaction is highly exothermic and must be done in a fume hood with appropriate personal protective equipment. b. Mix the contents thoroughly and allow the tubes to cool to room temperature. c. Add 0.1 mL of the Chromotropic acid reagent to each tube and mix well. d. Loosely cap the tubes and heat them in a water bath at 95°C for 15 minutes. e. Allow the tubes to cool completely to room temperature.
- Spectrophotometric Analysis: a. Set the spectrophotometer to a wavelength of 580 nm. b. Zero the instrument using the reagent blank. c. Measure the absorbance of each standard and the unknown sample.
- Quantification: a. Plot a calibration curve of absorbance versus formaldehyde concentration for the standards. b. Determine the concentration of formaldehyde in the unknown sample by interpolating its absorbance on the calibration curve.

Conclusion

The comparative analysis of H acid, Koch acid, and Chromotropic acid underscores the profound impact of subtle structural modifications on chemical function and application. Koch acid serves as the foundational building block. H acid, with its dual-reactive amino and hydroxyl groups, is an unparalleled intermediate in the azo dye industry, offering a vast potential for color and performance diversity through pH-controlled synthesis.[1][4] In contrast, the conversion of the amino group to a second hydroxyl group transforms the molecule into Chromotropic acid, a highly specific and sensitive analytical reagent.[9]

For researchers and developers, understanding these relationships is key to innovation. For dye chemists, the versatility of H acid remains a critical tool for developing new, high-performance colorants. For analytical scientists, the specificity of Chromotropic acid provides a reliable method for critical safety and environmental monitoring. This guide provides the foundational knowledge and practical protocols to effectively leverage the unique properties of these important naphthalenesulfonic acid derivatives.

References

- CymitQuimica. CAS 90-20-0: H acid.
- PubChem. H acid | C10H9NO7S2 | CID 7009. National Institutes of Health.
- Chem-Impex. Chromotropic acid disodium salt dihydrate.
- MySkinRecipes. Chromotropic acid disodium salt dihydrate.
- ChemicalBook. 1-Amino-8-hydroxynaphthalene-3,6-disulphonic acid | 90-20-0.
- Haihang Industry. h acid cas 90-20-0.
- Mastering Azo Dye Synthesis: The Crucial Role of H Acid.
- CymitQuimica. CAS 5808-22-0: Chromotropic acid disodium salt dihydrate.
- ChemicalBook. Koch acid | 117-42-0.
- Chemistry and Applications of Azo Dyes: A Comprehensive Review.
- ResearchGate. The coupling component used in the preparation of bis azo reactive dyes (D1–D8).
- Chromotropic Acid.
- Wikipedia. Chromotropic acid.
- Canadian Science Publishing. The chemistry of the chromotropic acid method for the analysis of formaldehyde.
- H Acid Market Size, Growth | Industry Report.
- ResearchGate. Synthesis and spectral properties of H acid-containing dyes and their Mannich-type dyeing performances on silk fibroin.

- Google Patents. US4988804A - Polyazo dyes obtained by successive coupling of H-acid and two further anilinic diazo components on resorcinol or the like.
- ChemAnalyst. H Acid Market Size, Share, Growth & Forecast, 2035.
- Google Patents. CN103263892A - Preparation and application of chromotropic acid intercalated hydrotalcite composite material.
- H. Ramesh Kumar. Koch Acid - Light Brown Free Flowing Powder, 68% Min Purity for Azo Dye Manufacturing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nbinno.com [nbinno.com]
- 2. [H Acid Market Size, Share, Growth & Forecast, 2035](#) [chemanalyst.com]
- 3. [CAS 90-20-0: H acid](#) | [CymitQuimica](http://CymitQuimica.com) [cymitquimica.com]
- 4. [1-Amino-8-hydroxynaphthalene-3,6-disulphonic acid | 90-20-0](#) [chemicalbook.com]
- 5. [US4988804A - Polyazo dyes obtained by successive coupling of H-acid and two further anilinic diazo components on resorcinol or the like - Google Patents](#) [patents.google.com]
- 6. [Koch acid | 117-42-0](#) [chemicalbook.com]
- 7. tradeindia.com [tradeindia.com]
- 8. [Chromotropic Acid](#) [drugfuture.com]
- 9. [Chromotropic acid - Wikipedia](#) [en.wikipedia.org]
- 10. haihangchem.com [haihangchem.com]
- 11. chemimpex.com [chemimpex.com]
- 12. [Chromotropic acid disodium salt dihydrate](#) [myskinrecipes.com]
- 13. [CAS 5808-22-0: Chromotropic acid disodium salt dihydrate](#) [cymitquimica.com]
- 14. cdnsiencepub.com [cdnsiencepub.com]
- 15. jchemrev.com [jchemrev.com]
- 16. marketreportsworld.com [marketreportsworld.com]

- [17. CN103263892A - Preparation and application of chromotropic acid intercalated hydrotalcite composite material - Google Patents \[patents.google.com\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [A Comparative Guide to H Acid Derivatives: Performance, Synthesis, and Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7770197/docs#a-comparative-guide-to-h-acid-derivatives-performance-synthesis-and-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

